

Navigating the Safe Disposal of VU590: A Procedural Guide

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Compound of Interest

Compound Name: VU590

Cat. No.: B15584273

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For researchers and scientists in the dynamic field of drug development, the proper handling and disposal of chemical compounds is a cornerstone of laboratory safety and environmental responsibility. This guide provides essential, step-by-step procedures for the safe disposal of **VU590**, a potent and selective inhibitor of the Kir1.1 (ROMK) potassium channel. Adherence to these guidelines will ensure the safety of laboratory personnel and the protection of our environment.

Essential Safety Information

According to the Safety Data Sheet (SDS) for **VU590** hydrochloride, the substance is not classified as hazardous according to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals. Consequently, it does not have associated hazard pictograms, signal words, or hazard statements. The NFPA ratings (scale 0-4) for health, fire, and reactivity are all 0.

Despite its non-hazardous classification, it is imperative to follow standard laboratory safety protocols, including the use of personal protective equipment (PPE) such as gloves and safety glasses, when handling **VU590**.

Quantitative Data for VU590

The following table summarizes the available quantitative data for **VU590** hydrochloride. Many physical and chemical properties have not been determined, as noted in the safety data sheet.

Property	Value
CAS Number	1783987-83-6
Molecular Weight	561.46 g/mol
Chemical Formula	C ₂₄ H ₃₄ Cl ₂ N ₄ O ₇
Flash Point	Not applicable
Decomposition Temperature	Not determined
pH-value	Not applicable
Water Solubility	10 mg/ml
DMSO Solubility	≤20 mg/ml
Explosion Hazard	Product does not present an explosion hazard
Hazardous Decomposition Products	No dangerous decomposition products known

Step-by-Step Disposal Protocol for VU590

The primary directive for the disposal of **VU590** is to prevent its entry into sewer systems, surface water, or ground water. The recommended method for handling spills or waste is mechanical pickup.

1. Waste Collection:

- Collect solid **VU590** waste in a clearly labeled, sealed container. The container should be compatible with chemical waste storage.
- For solutions containing **VU590**, absorb the liquid with an inert material (e.g., vermiculite, dry sand) and place the absorbent material into a sealed container for disposal.

2. Labeling:

- Label the waste container clearly with the words "Chemical Waste," the name "**VU590**," and the approximate quantity. While not classified as hazardous, clear labeling prevents accidental misuse or improper disposal.

3. Storage:

- Store the sealed waste container in a designated chemical waste storage area, away from incompatible materials. Although no specific incompatible materials are listed, good laboratory practice dictates segregation of waste.

4. Disposal:

- Dispose of the **VU590** waste through your institution's chemical waste disposal program. Follow all local, state, and federal regulations for chemical waste disposal.
- Do not pour **VU590** solutions down the drain or dispose of solid **VU590** in regular trash.

5. Decontamination:

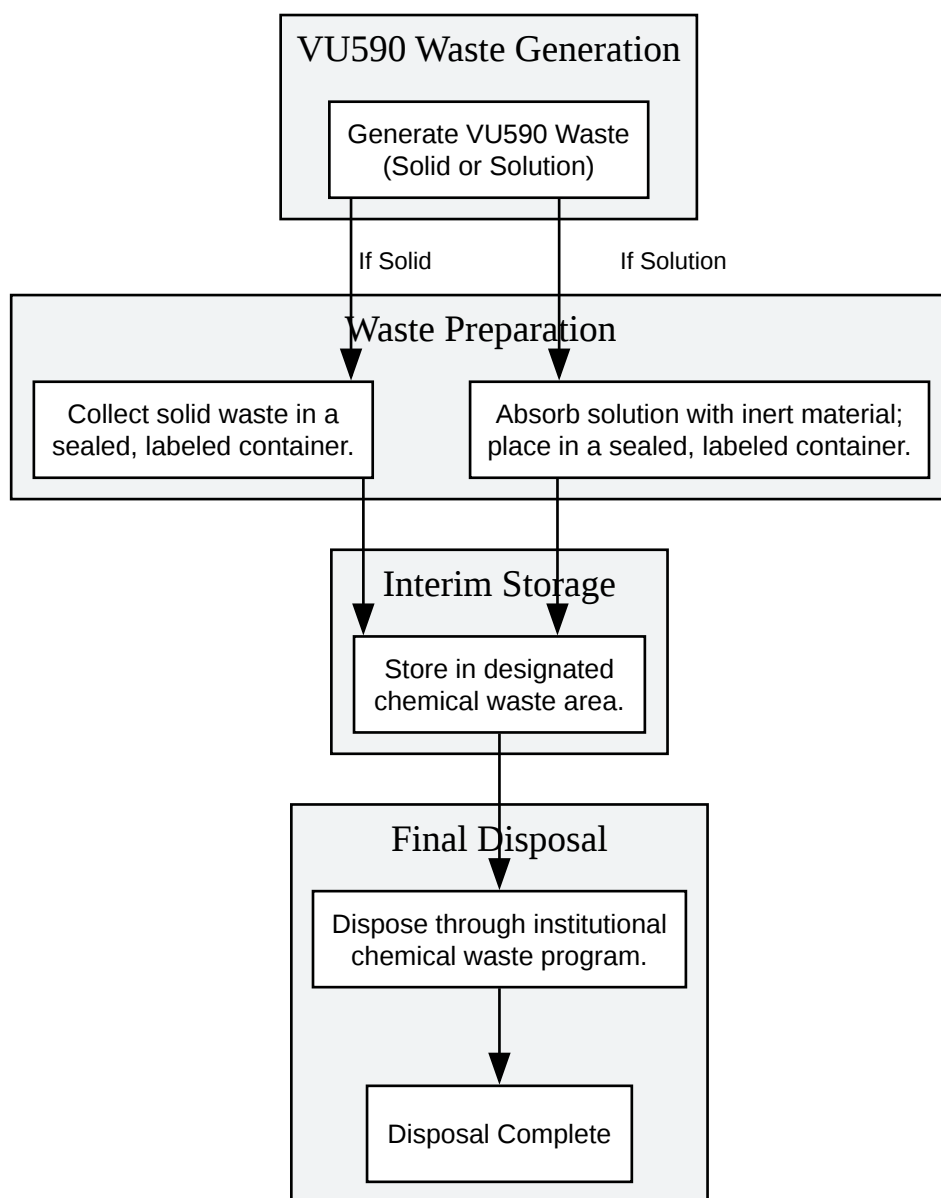
- Decontaminate any surfaces or equipment that have come into contact with **VU590** using a suitable laboratory detergent and water.

Experimental Protocols

No specific experimental protocols related to the disposal of **VU590** are cited in the available safety and technical documentation. The disposal procedures provided are based on general chemical safety guidelines and the specific information available in the Safety Data Sheet.

VU590 Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **VU590**.



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A logical workflow for the proper disposal of **VU590**.

- To cite this document: BenchChem. [Navigating the Safe Disposal of VU590: A Procedural Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15584273/docs#navigating-the-safe-disposal-of-vu590-a-procedural-guide\]](https://www.benchchem.com/product/b15584273/docs#navigating-the-safe-disposal-of-vu590-a-procedural-guide)

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